

3-Bromo-3-methyl-2-butanone chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-3-methyl-2-butanone

Cat. No.: B1330662

[Get Quote](#)

An In-depth Technical Guide to 3-Bromo-3-methyl-2-butanone

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and safety information for **3-Bromo-3-methyl-2-butanone**, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties and Identifiers

3-Bromo-3-methyl-2-butanone is a halogenated ketone with the molecular formula C_5H_9BrO .^[1] It is also known by its synonym, 1-Bromo-1-methylethyl Methyl Ketone.^[2] This compound is typically a colorless to yellow or orange clear liquid.^[3] For optimal stability, it is recommended to be stored in a freezer.^[3]

Table 1: Physicochemical Properties of **3-Bromo-3-methyl-2-butanone**

Property	Value	Source(s)
Molecular Formula	C_5H_9BrO	[1][2][3]
Molecular Weight	165.03 g/mol	[1][3]
CAS Number	2648-71-7	[1][3]
Appearance	Colorless to Yellow to Orange clear liquid	[3]
Boiling Point	82 - 83 °C at 200 hPa	
Density	1.29 g/mL at 20 °C	
Purity	>96.0% (GC)	[4]
Storage Temperature	Freezer	[3]

Chemical Structure

The structure of **3-Bromo-3-methyl-2-butanone** features a butane backbone with a ketone group at the second carbon and a bromine atom and a methyl group attached to the third carbon.

Table 2: Structural Identifiers for **3-Bromo-3-methyl-2-butanone**

Identifier	Value	Source(s)
IUPAC Name	3-bromo-3-methylbutan-2-one	[1]
SMILES String	<chem>CC(=O)C(C)(C)Br</chem>	[3]
InChI	1S/C5H9BrO/c1-4(7)5(2,3)6/h1-3H3	[1]
InChIKey	XHCWDDGZFBAXRT-UHFFFAOYSA-N	[1]

```
graph chemical_structure {
  layout=neato;
  node [shape=circle, style=filled, fontname="Arial", fontsize=12, fontcolor="#202124"];
  edge [fontname="Arial", fontsize=10];

  // Atoms
  C1 [label="C", fillcolor="#4285F4", fontcolor="#FFFFFF"];
  C2 [label="C", fillcolor="#4285F4", fontcolor="#FFFFFF"];
  O [label="O", fillcolor="#EA4335", fontcolor="#FFFFFF"];
  C3 [label="C", fillcolor="#4285F4", fontcolor="#FFFFFF"];
  Br [label="Br", fillcolor="#34A853", fontcolor="#FFFFFF"];
  C4 [label="C", fillcolor="#4285F4", fontcolor="#FFFFFF"];
  C5 [label="C", fillcolor="#4285F4", fontcolor="#FFFFFF"];

  // Bonds
  C1 -- C2;
  C2 == O [style=double];
  C2 -- C3;
  C3 -- Br;
  C3 -- C4;
  C3 -- C5;
}
```

Caption: Chemical structure of **3-Bromo-3-methyl-2-butanone**.

**3. Spectroscopic Data

While detailed experimental spectra are not readily available in the cited sources, predictions for ^1H NMR and ^{13}C NMR spectra can be found in chemical databases.[3] Researchers should assume the responsibility of confirming the product's identity and purity through analytical methods.

Experimental Protocols: Synthesis

A common method for the synthesis of bromoketones is through the α -bromination of a ketone precursor.

α -Bromination of 3-Methyl-2-butanone

A synthesis for the related compound 1-bromo-3-methyl-2-butanone involves the α -bromination of 3-methyl-2-butanone.[5][6] This procedure must be conducted in a well-ventilated fume hood as bromomethyl ketones are highly lachrymatory and skin irritants.[6]

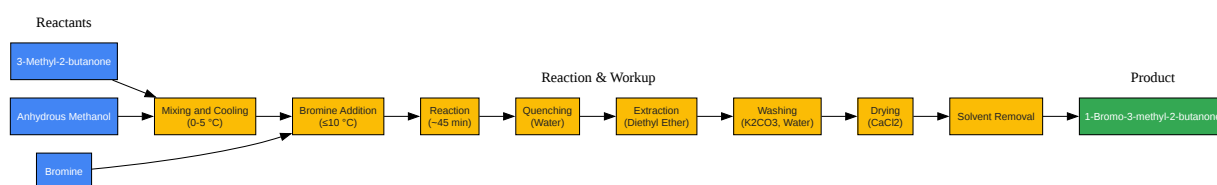
Materials:

- 3-methyl-2-butanone (1.00 mole)[6]
- Anhydrous methanol (600 mL)[6]
- Bromine (1.00 mole)[6]
- Water[6]
- Diethyl ether[6]
- 10% Potassium carbonate solution[6]
- Anhydrous calcium chloride[6]

Procedure:

- A solution of 3-methyl-2-butanone in anhydrous methanol is prepared in a four-necked, round-bottomed flask equipped with a mechanical stirrer, thermometer, reflux condenser with a drying tube, and a dropping funnel.[6]
- The solution is cooled to 0–5 °C using an ice-salt bath.[6]
- Bromine is added rapidly and steadily from the dropping funnel, allowing the temperature to rise but not exceed 10 °C.[6]
- The reaction is maintained at 10 °C for approximately 45 minutes until the red color of the solution fades.[6]
- Water is added, and the mixture is stirred overnight at room temperature.[6]

- Additional water is added, and the mixture is extracted with diethyl ether.[6]
- The combined ether layers are washed with aqueous potassium carbonate solution and then with water.[6]
- The organic layer is dried over anhydrous calcium chloride.[6]
- The solvent is removed using a rotary evaporator to yield the crude product.[6]
- The final product is purified by distillation under reduced pressure.[6]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 1-Bromo-3-methyl-2-butanone.

Patented Synthesis Method

A patented method describes the synthesis of bromobutanone from methyl 3-oxopentanoate. The process involves a chlorination reaction followed by a degreasing reaction to form a key intermediate, which is then brominated to yield the final product. This method is noted for its use of inexpensive raw materials and high yield.[7]

Safety and Handling

3-Bromo-3-methyl-2-butanone is a flammable liquid and vapor.[1][3] It is harmful if swallowed and causes skin and serious eye irritation.[1] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[3][8]

Table 3: GHS Hazard Information for **3-Bromo-3-methyl-2-butanone**

Hazard Class	Hazard Statement	Pictogram	Signal Word	Source(s)
Flammable liquids (Category 3)	H226: Flammable liquid and vapor	GHS02 (Flame)	Warning	[1] [3]
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning	[1]
Skin irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning	[1] [3]
Serious eye irritation (Category 2)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning	[1] [3]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[3\]](#)
- Keep the container tightly closed.[\[3\]](#)
- Ground and bond the container and receiving equipment.[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[3\]](#)
- Use only non-sparking tools.[\[3\]](#)
- Take precautionary measures against static discharge.[\[3\]](#)
- Wash skin thoroughly after handling.[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)
- In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
- If on skin or hair, take off immediately all contaminated clothing and rinse skin with water.[\[9\]](#)
- Store in a well-ventilated place and keep cool.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromo-3-methyl-2-butanone | C₅H₉BrO | CID 344911 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Page loading... [guidechem.com]
- 4. labsolu.ca [labsolu.ca]
- 5. Synthesis of 1-bromo-3-methyl-2-butanone? | Filo [askfilo.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. CN103449992A - Bromo-butanone synthesis method - Google Patents [patents.google.com]
- 8. echemi.com [echemi.com]
- 9. 3-Bromo-3-methyl-2-butanone | 2648-71-7 | TCI EUROPE N.V. [tcichemicals.com]
- To cite this document: BenchChem. [3-Bromo-3-methyl-2-butanone chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330662#3-bromo-3-methyl-2-butanone-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com